

6-Chloro-m-toluidine IUPAC name and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-methylaniline

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An In-depth Technical Guide to 4-Chloro-3-methylaniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 4-Chloro-3-methylaniline, a significant chemical intermediate. The document details its chemical identity, physical and chemical properties, and provides established experimental protocols for its synthesis and analysis. Safety and handling information is also included to ensure proper laboratory practices. All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical Identity and Structure

The compound commonly known as 6-Chloro-m-toluidine is systematically named 4-Chloro-3-methylaniline according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^{[1][2][3]}

- Common Name: 6-Chloro-m-toluidine, 4-Chloro-m-toluidine^[1]
- IUPAC Name: 4-Chloro-3-methylaniline^[1]
- CAS Number: 7149-75-9^{[1][2]}
- Molecular Formula: C₇H₈ClN^{[1][4]}

- Synonyms: 5-Amino-2-chlorotoluene, 3-Methyl-4-chloroaniline[1][2][3]

Structure:

The chemical structure of 4-Chloro-3-methylaniline consists of a benzene ring substituted with a chlorine atom, a methyl group, and an amino group. The amino and methyl groups are in a meta (1,3) orientation, and the chlorine atom is at position 4 relative to the amino group.

SMILES String:Cc1cc(N)ccc1Cl[5]

InChI Key:HIHCTGNZNHSZPP-UHFFFAOYSA-N[1][5]

Physicochemical Properties

The physical and chemical properties of 4-Chloro-3-methylaniline are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Weight	141.60 g/mol	[1][4][5]
Appearance	White Powder / White crystalline solid	[6]
Melting Point	82-86 °C	[5][6][7]
Boiling Point	230.64°C (rough estimate)	[7]
Density	1.1359 (rough estimate)	[7]
Flash Point	99.8°C	[7]
Vapor Pressure	0.0358 mmHg at 25°C	[7]
Refractive Index	1.5880 (estimate)	[7]
Solubility	Insoluble in water	[8]

Experimental Protocols

Synthesis of 4-Chloro-3-methylaniline

A general method for the synthesis of chloro-methylanilines involves the reduction of the corresponding nitro-substituted precursor. The following protocol is based on a similar synthesis for a related isomer.

Reaction: Reduction of 2-chloro-1-methyl-3-nitrobenzene to yield 2-chloro-3-methylaniline. A similar principle applies to the synthesis of 4-chloro-3-methylaniline from the appropriate nitrotoluene precursor.

Materials:

- 2-Chloro-1-methyl-3-nitrobenzene
- Acetic acid
- Iron powder
- Methanol
- Silica gel for column chromatography

Procedure:

- Dissolve 2-chloro-1-methyl-3-nitrobenzene (1 equivalent) in acetic acid to a concentration of 0.5 M.[\[9\]](#)
- Add iron powder (4 equivalents) to the solution.[\[9\]](#)
- Heat the reaction mixture to reflux at 100 °C for 2 hours.[\[9\]](#)
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Once the reaction is complete, remove the acetic acid by distillation under reduced pressure.[\[9\]](#)
- Add methanol to the residue and stir the mixture at room temperature for 12 hours.[\[9\]](#)
- Filter the mixture to remove any solids.[\[9\]](#)

- Concentrate the filtrate and purify the resulting product by silica gel column chromatography to obtain the final product.[\[9\]](#)

Analytical Method: High-Performance Liquid Chromatography (HPLC)

4-Chloro-3-methylaniline can be analyzed using a reverse-phase HPLC method.[\[10\]](#)

Instrumentation:

- HPLC system with a UV detector
- Newcrom R1 or C18 HPLC column[\[10\]](#)

Mobile Phase:

- Acetonitrile (MeCN)[\[10\]](#)
- Water[\[10\]](#)
- Phosphoric acid (for standard RP-HPLC) or Formic acid (for Mass-Spec compatibility)[\[10\]](#)

Procedure:

- Prepare the mobile phase by mixing acetonitrile, water, and the chosen acid. A common starting point is a 70:30 (v/v) mixture of buffer (water with acid) and acetonitrile.
- Prepare a standard solution of 4-Chloro-3-methylaniline in the mobile phase.
- Set the UV detector to an appropriate wavelength for detection.
- Inject the sample onto the HPLC column and run the analysis.
- The method is scalable and can be adapted for preparative separation to isolate impurities.
[\[10\]](#)

Safety and Handling

4-Chloro-3-methylaniline is a hazardous substance and requires careful handling in a laboratory setting.

Hazard Identification:[5][11]

- Acute Toxicity: Toxic if swallowed or in contact with skin. Fatal if inhaled.[11]
- Skin Irritation: Causes skin irritation.[5][12]
- Eye Irritation: Causes serious eye irritation.[5][12]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.[11]

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[8]
- Skin Protection: Wear appropriate gloves and protective clothing to prevent skin exposure.[8]
- Respiratory Protection: Use in a well-ventilated area. If dust or vapors are generated, a NIOSH/MSHA-approved respirator is recommended.[8]

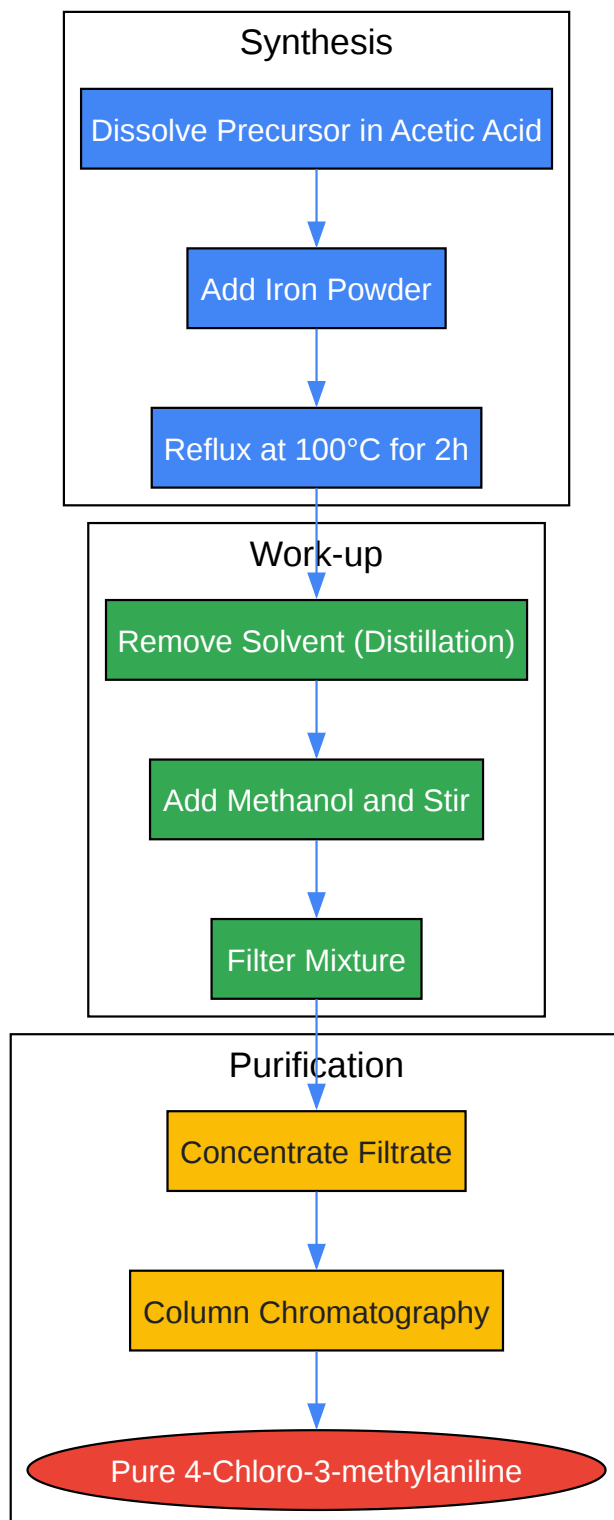
Handling and Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizers and strong acids.[6][8]
- Keep containers tightly closed.[8]
- Avoid breathing dust, vapor, mist, or gas.[8]
- Avoid contact with skin and eyes.[8]

Visualized Workflow

The following diagram illustrates a general workflow for the synthesis and purification of a chloro-methylaniline derivative, based on the protocol described in section 3.1.

Workflow for Synthesis and Purification

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Caption: Synthesis and Purification Workflow.

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- To cite this document: BenchChem. [6-Chloro-m-toluidine IUPAC name and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583412#6-chloro-m-toluidine-iupac-name-and-structure]

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